

An In-depth Technical Guide to 3-Aminoglutaric Acid (CAS: 1948-48-7)

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Compound of Interest

Compound Name: 3-Aminopentanedioic acid

Cat. No.: B157727

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Aminoglutaric acid, also known as **3-aminopentanedioic acid** or β -glutamic acid, is a non-proteinogenic β -amino acid.^[1] Unlike its α -amino acid counterpart, glutamic acid, the amino group is attached to the third carbon of the glutaric acid backbone. This structural difference imparts unique chemical and biological properties that are of interest to researchers in various fields, particularly in drug development. First isolated from the marine red alga *Chondria armata*, it is recognized as a marine and algal metabolite.^[1] This guide provides a comprehensive overview of the technical data and methodologies associated with 3-aminoglutaric acid.

Physicochemical Properties

A summary of the key physicochemical properties of 3-aminoglutaric acid is presented in the table below. These properties are crucial for understanding its behavior in biological and chemical systems, as well as for the design of experimental protocols.

Property	Value	Source
CAS Number	1948-48-7	[1]
Molecular Formula	C ₅ H ₉ NO ₄	[1]
Molecular Weight	147.13 g/mol	[1]
Melting Point	233 °C (decomposes)	[2]
Boiling Point (Predicted)	329.8 ± 32.0 °C	[2]
Density (Predicted)	1.409 ± 0.06 g/cm ³	[2]
pKa (Predicted)	3.35 ± 0.10	[2]
Water Solubility	4.72 mg/mL (requires sonication and pH adjustment to 1 with 1 M HCl)	[3]
Synonyms	3-Aminopentanedioic acid, β-Glutamic acid, Isoglutamic acid, β-Aminoglutaric acid	[1][2]

Spectroscopic Data

Detailed spectroscopic data is essential for the identification and characterization of 3-aminoglutaric acid.

Mass Spectrometry

Gas chromatography-mass spectrometry (GC-MS) data for 3-aminoglutaric acid is available in public databases. The fragmentation pattern provides a unique fingerprint for the molecule.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

A proton NMR (¹H-NMR) spectrum of a derivative of 3-aminoglutaric acid has been described. [4] The analysis of the full ¹H and ¹³C NMR spectra is crucial for confirming the structure and purity of the compound.

Synthesis and Experimental Protocols

While detailed, step-by-step synthesis protocols for 3-aminoglutaric acid are not widely published, general approaches for the synthesis of amino acids can be adapted. Additionally, enzymatic synthesis methods have been explored.

Chemical Synthesis

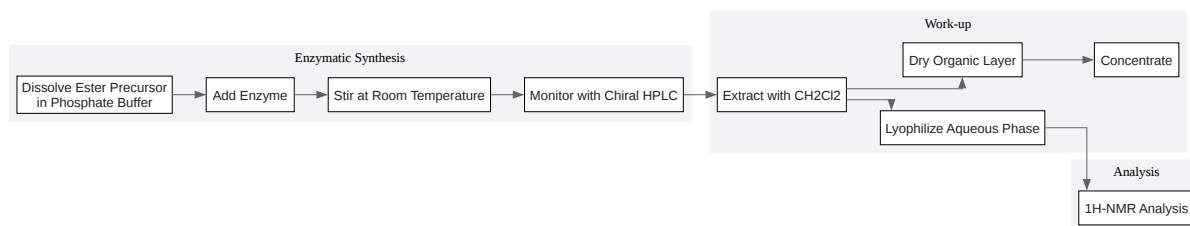
Standard methods for amino acid synthesis, such as the Strecker synthesis or the amidomalonate synthesis, could potentially be adapted for the production of 3-aminoglutaric acid.^{[5][6]} These methods typically involve the formation of an α -amino nitrile followed by hydrolysis or the alkylation of a malonic ester derivative, respectively.

Enzymatic Synthesis

An enzymatic approach for the synthesis of related compounds has been described, which could be a basis for developing a stereospecific synthesis of 3-aminoglutaric acid. The general procedure involves the use of an enzyme in a buffered solution to catalyze the conversion of a suitable precursor.

General Enzymatic Synthesis Protocol (Example):

- Dissolve the ester precursor (0.1 mmol) in 4 mL of a 0.1M phosphate buffer (pH 7.5) in a glass vial with a screw cap.^[4]
- Add the desired enzyme to the solution.^[4]
- Stir the mixture at room temperature under orbital shaking (e.g., 700 rpm).^[4]
- Monitor the reaction progress at set time intervals using chiral High-Performance Liquid Chromatography (HPLC) to evaluate substrate conversion and the enantiomeric excess of the unreacted ester.^[4]
- Upon completion, extract the residual solution with an organic solvent such as dichloromethane (CH_2Cl_2) (3 x 5 mL).^[4]
- Dry the combined organic layers over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solution.^[4]
- The remaining aqueous phase can be lyophilized for further analysis, including ^1H -NMR.^[4]



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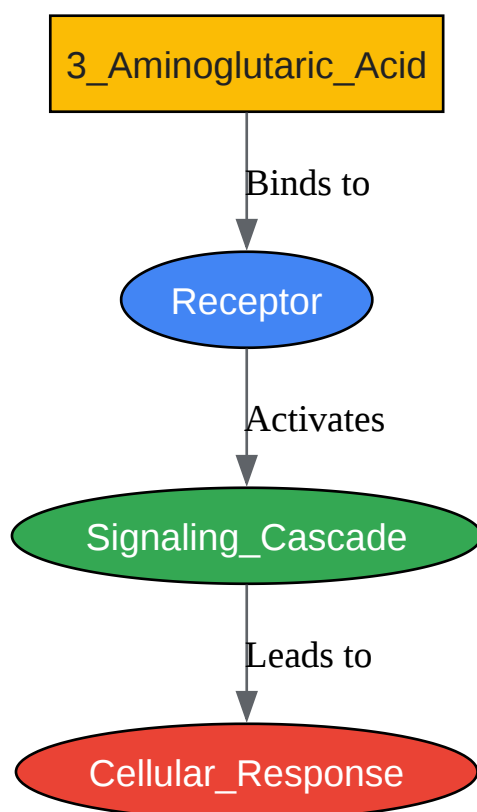
Enzymatic synthesis and work-up workflow.

Biological Activity and Potential Applications

The biological role of 3-aminoglutaric acid is an emerging area of research. As a β -amino acid, it is expected to have distinct pharmacological properties compared to its α -analog.

Mechanism of Action

While the specific biological targets of 3-aminoglutaric acid are not yet fully elucidated, its structural similarity to neurotransmitters like GABA and glutamate suggests it may interact with their respective signaling pathways.[4][7] Amino acids and their derivatives are known to play crucial roles as neurotransmitters and modulators in the central nervous system.[3][4] Further research is needed to determine if 3-aminoglutaric acid acts as an agonist or antagonist at these or other receptors.



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Hypothetical signaling pathway for 3-aminoglutaric acid.

Drug Development

The unique structure of β -amino acids makes them valuable scaffolds in drug design. They can be incorporated into peptides to create peptidomimetics with enhanced stability and altered biological activity. The development of derivatives of 3-aminoglutaric acid could lead to novel therapeutic agents. For instance, analogs of other amino acids have been designed as potent inhibitors of enzymes like GABA aminotransferase for the treatment of neurological disorders.

[8][9]

Safety and Handling

Comprehensive toxicological data for 3-aminoglutaric acid is not readily available. Standard laboratory safety precautions should be followed when handling this compound.

General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Work in a well-ventilated area or under a chemical fume hood.
- Avoid inhalation of dust or contact with skin and eyes.
- In case of contact, rinse the affected area thoroughly with water.

Storage:

- Store in a tightly sealed container in a cool, dry place.

Conclusion

3-Aminoglutaric acid is a fascinating molecule with the potential for significant contributions to the fields of biochemistry and pharmacology. Its status as a non-proteinogenic β -amino acid opens up avenues for the development of novel therapeutics. However, further in-depth research is required to fully characterize its physicochemical properties, develop efficient and scalable synthesis methods, and elucidate its biological functions and therapeutic potential. This guide serves as a foundational resource for researchers embarking on the study of this promising compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Aminoglutaric Acid (CAS: 1948-48-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157727#3-aminoglutaric-acid-cas-number-1948-48-7]

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